

techniques for dissolving and storing 3-O-Methyl Colterol Bromide

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Compound of Interest

Compound Name: 3-O-Methyl Colterol Bromide

Cat. No.: B15352402

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Application Notes and Protocols for 3-O-Methyl Colterol Bromide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **3-O-Methyl Colterol Bromide**, a beta-2 adrenergic receptor agonist. The information is intended to guide researchers in preparing this compound for in vitro and other experimental assays.

Product Information

Parameter	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ BrNO ₃	[1]
Molecular Weight	318.21 g/mol	[1]
Appearance	Solid (form may vary)	
CAS Number	58868-93-2 (for 3-O-Methyl Colterol)	[2][3]

Solubility Data

Quantitative solubility data for **3-O-Methyl Colterol Bromide** is not readily available in published literature. However, based on manufacturer and supplier information, the following

qualitative solubility information has been established:

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Sonication may be required to facilitate dissolution.	[2]
Methanol	Slightly Soluble	[2]	

Note: Due to the limited solubility, it is recommended to prepare a saturated stock solution and then create working solutions through serial dilution. It is crucial to note that the exact concentration of the saturated stock solution will not be precisely known without experimental determination (e.g., via UV-Vis spectroscopy against a standard curve if available, or by other quantitative analytical methods).

Experimental Protocols

Preparation of a Saturated Stock Solution in DMSO

This protocol describes the preparation of a saturated stock solution of **3-O-Methyl Colterol Bromide** in DMSO.

Materials:

- **3-O-Methyl Colterol Bromide** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Bath sonicator
- Sterile, disposable syringe and a 0.22 µm syringe filter

Procedure:

- **Weighing the Compound:** In a sterile microcentrifuge tube or on weighing paper, carefully weigh out a small, known amount of **3-O-Methyl Colterol Bromide** (e.g., 1 mg or 5 mg). The exact mass should be recorded.
- **Adding Solvent:** Transfer the weighed compound to a sterile amber glass vial. Add a small, precise volume of anhydrous DMSO to the vial (e.g., 100 μ L).
- **Initial Dissolution:** Tightly cap the vial and vortex vigorously for 1-2 minutes to initiate dissolution.
- **Sonication:** Place the vial in a bath sonicator and sonicate for 10-15 minutes. The water in the sonicator should be at room temperature.
- **Visual Inspection:** After sonication, visually inspect the solution. If undissolved particles remain, continue to sonicate in 10-minute intervals until no more solid appears to dissolve.
- **Centrifugation (Optional but Recommended):** To ensure the removal of any remaining undissolved microparticles, centrifuge the vial at high speed (e.g., $>10,000 \times g$) for 5 minutes.
- **Sterile Filtration:** Carefully aspirate the supernatant using a sterile syringe, avoiding the pellet if centrifugation was performed. Attach a 0.22 μ m syringe filter to the syringe and dispense the filtered, saturated stock solution into a new, sterile, and clearly labeled amber vial.
- **Storage:** Store the stock solution as recommended in the storage section below.

Preparation of Working Solutions

Working solutions for cell culture or other assays should be prepared by diluting the stock solution in the appropriate aqueous buffer or cell culture medium.

Important Considerations:

- **DMSO Toxicity:** DMSO can be toxic to cells at higher concentrations. It is crucial to ensure that the final concentration of DMSO in the assay medium is low (typically $\leq 0.1\%$ to 0.5% v/v) and that a vehicle control (medium with the same final concentration of DMSO) is included in all experiments.

- **Aqueous Solubility:** **3-O-Methyl Colterol Bromide** is expected to have poor solubility in aqueous solutions. When diluting the DMSO stock solution, add the stock solution to the aqueous buffer/medium while vortexing to facilitate mixing and prevent precipitation. Avoid adding the aqueous solution directly to the concentrated DMSO stock.

Procedure:

- **Calculate Dilutions:** Determine the desired final concentration of **3-O-Methyl Colterol Bromide** in your experiment. Calculate the volume of the stock solution needed to achieve this concentration in your final assay volume.
- **Serial Dilutions:** It is often best to perform serial dilutions. For example, first, dilute the stock solution 1:10 in your assay buffer, and then perform further dilutions from this intermediate solution.
- **Addition to Assay:** Add the final diluted solution to your experimental setup (e.g., cell culture wells) and mix gently.

Storage and Stability

Proper storage is critical to maintain the integrity of **3-O-Methyl Colterol Bromide** in both solid and solution forms.

Solid Compound:

- **Temperature:** Store in a refrigerator (2-8°C).
- **Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and degradation.^[2]
- **Light:** Protect from light by storing in an amber vial or a light-blocking container.

Stock Solutions (in DMSO):

- **Temperature:** For short-term storage (1-2 weeks), store at 2-8°C. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

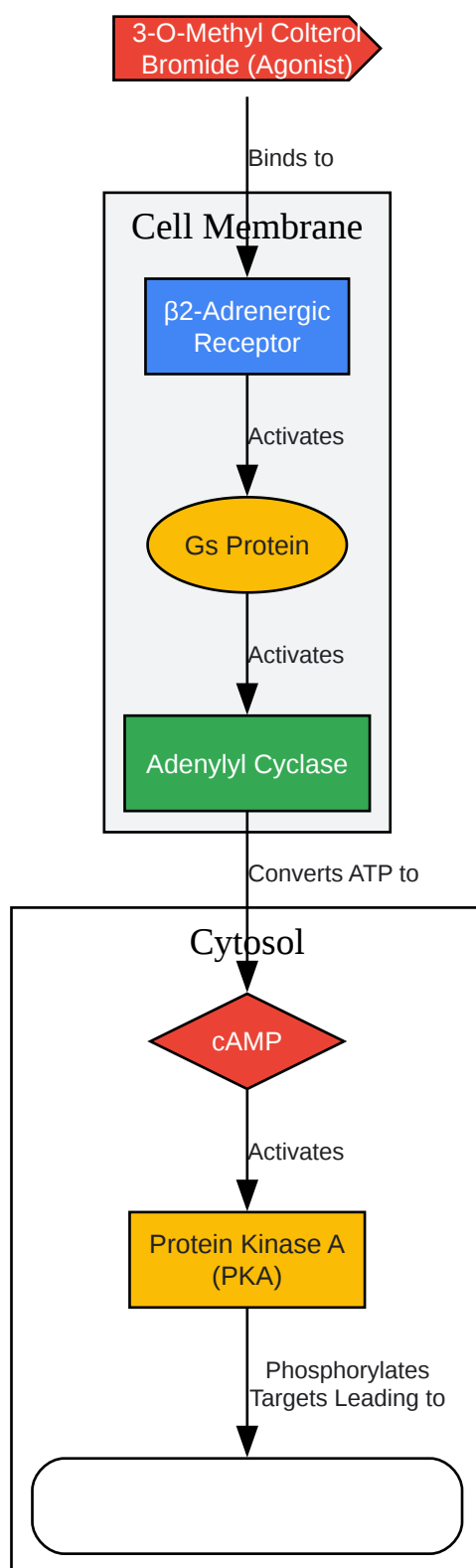
- Atmosphere: The use of an inert atmosphere is also recommended for solutions.
- Light: Protect from light.

Stability:

There is no readily available data on the long-term stability of **3-O-Methyl Colterol Bromide** in solution. It is recommended to prepare fresh solutions for critical experiments. If storing solutions, it is good practice to qualify the solution's activity periodically.

Mandatory Visualizations

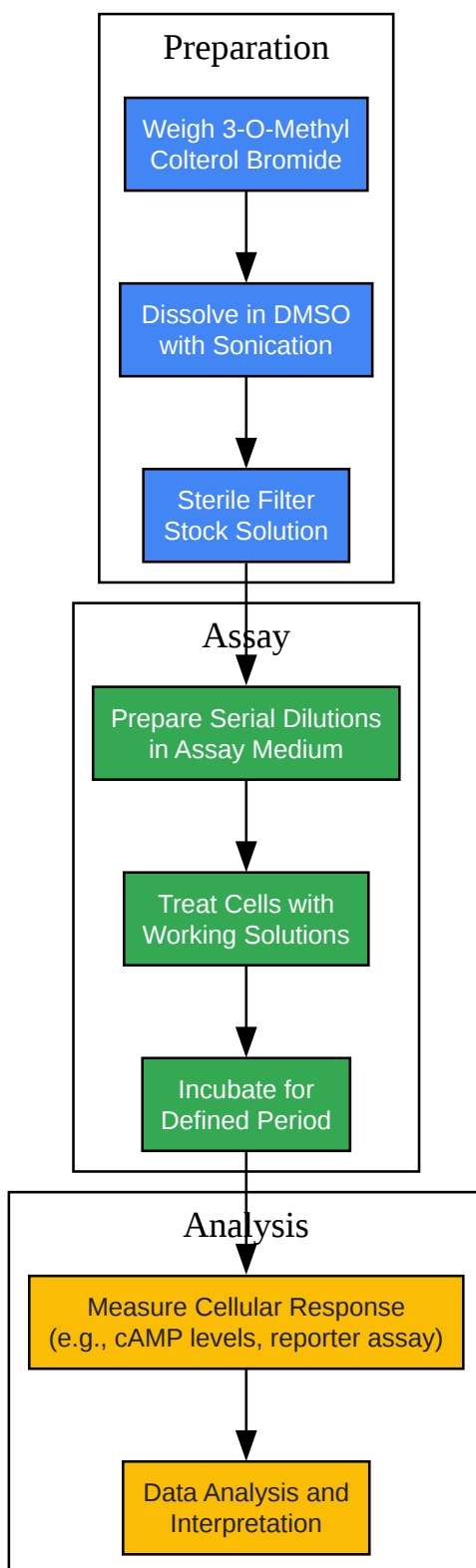
Beta-2 Adrenergic Receptor Signaling Pathway



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Caption: Beta-2 adrenergic receptor signaling pathway.

Experimental Workflow for In Vitro Testing



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Caption: Experimental workflow for in vitro testing.

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References

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